

Technical Reference: 4-Chloro-2-Amidinopyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloropicolinimidamide

Cat. No.: B11767042

[Get Quote](#)

Nomenclature, Synthesis, and Pharmacophore Utility

Executive Summary & Chemical Identity

4-chloro-2-amidinopyridine is a functionalized pyridine scaffold characterized by a chlorine atom at the C4 position and an amidine (carboximidamide) group at the C2 position. It acts as a "warhead" precursor in drug discovery, particularly for targeting the S1 pocket of serine proteases (e.g., Thrombin, Factor Xa) due to the high basicity of the amidine group (pKa ~11–12), which mimics the arginine side chain.

Core Identifiers

The molecule is frequently listed under varying systematic names depending on the database or supplier (e.g., CAS, PubChem, eMolecules).

Identifier Type	Value	Context
Common Name	4-chloro-2-amidinopyridine	General Laboratory Use
IUPAC Name	4-chloropyridine-2-carboximidamide	Official Systematic Name
Catalog Name	4-Chloropicolinimidamide	Derived from Picolinic Acid
CAS (Free Base)	760173-28-2	Primary Registry Number
CAS (HCl Salt)	688753-58-4	Most Common Commercial Form
Molecular Formula	C ₆ H ₆ ClN ₃	Free Base
SMILES	<chem>NC(=N)c1cc(Cl)ccn1</chem>	Cheminformatics / Docking
InChI Key	NLAKGNJSMPJRQB-UHFFFAOYSA-N	Unique Structural Hash

Synonym Analysis & Nomenclature Logic

In automated procurement systems and patent literature, this molecule is often obscured by non-standard naming conventions. Understanding the derivation of these synonyms is crucial for comprehensive database searching.

The "Picolin-" Variation

The prefix "Picolin-" refers to the 2-position of the pyridine ring (derived from picolinic acid).

- Synonym: **4-Chloropicolinimidamide**^{[1][2][3]}
- Logic: 4-Chloro (substituent) + Picolin (pyridine-2-yl) + Imidamide (amidine functional group).^[4]

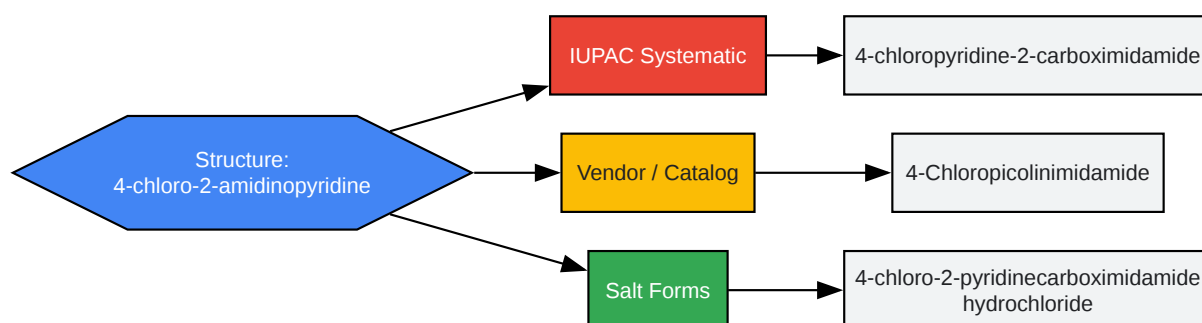
The "Carboxamidine" Variation

While IUPAC prefers "carboximidamide," older literature and some vendors use "carboxamidine."

- Synonym: 4-chloropyridine-2-carboxamidine^{[1][2][4][5][6][7]}
- Logic: Treats the group as an amidine derivative of a carboxylic acid.

Visualization: Nomenclature Hierarchy

The following diagram illustrates the relationship between the chemical structure and its various valid synonyms.



[Click to download full resolution via product page](#)

Figure 1: Hierarchical mapping of synonyms for 4-chloro-2-amidinopyridine, linking structural identity to database nomenclature.

Synthetic Pathways & Protocols

The synthesis of 4-chloro-2-amidinopyridine typically proceeds via the Pinner reaction or direct addition of ammonia equivalents to the corresponding nitrile. The presence of the chlorine at C4 requires careful handling to avoid nucleophilic aromatic substitution (

) side reactions during the amidine formation.

Primary Precursor

- Name: 4-chloropyridine-2-carbonitrile
- CAS: 19235-89-3
- Role: The nitrile group is converted to the amidine.

Protocol: Lithium Hexamethyldisilazide (LiHMDS)

Method

This method is preferred over the acidic Pinner reaction for chloropyridines to prevent hydrolysis of the chlorine.

- Setup: Flame-dry a 3-neck round bottom flask under Nitrogen ().
- Solvation: Dissolve 4-chloropyridine-2-carbonitrile (1.0 eq) in anhydrous THF. Cool to 0°C.
- Addition: Dropwise add LiHMDS (1.0 M in THF, 1.1 eq). The solution will turn dark (formation of the N-lithio amidine intermediate).
- Reaction: Stir at 0°C for 2 hours, then warm to Room Temperature (RT) for 4 hours.
- Quench/Workup: Cool to 0°C. Carefully quench with 4N HCl in dioxane (excess). This protonates the intermediate to form the amidine hydrochloride salt.
- Isolation: The product, 4-chloro-2-amidinopyridine HCl, precipitates. Filter, wash with cold diethyl ether, and dry under vacuum.

Visualization: Synthetic Workflow



[Click to download full resolution via product page](#)

Figure 2: Synthetic route from nitrile precursor to the stable amidine hydrochloride salt using LiHMDS.

Analytical Validation

When verifying the identity of the synthesized or purchased material, the following spectral signatures are diagnostic.

Technique	Expected Signal (DMSO-d6)	Structural Assignment
^1H NMR	δ ~9.4–9.6 ppm (br s, 2H-4H)	Amidine protons (,)
^1H NMR	δ ~8.7 ppm (d, 1H)	Pyridine C6-H (Alpha to Nitrogen)
^1H NMR	δ ~8.1 ppm (s, 1H)	Pyridine C3-H (Alpha to Amidine)
LC-MS	m/z = 156/158 (3:1 ratio)	$[\text{M}+\text{H}]^+$ (Chlorine isotope pattern)

Caution: The free base is hygroscopic and absorbs

from the air to form carbonates. Always store as the HCl salt in a desiccator.

Applications in Drug Discovery

This scaffold is not merely a building block but a privileged structure in two primary therapeutic areas:

- **Serine Protease Inhibitors:** The amidine mimics the guanidinium group of Arginine, forming a critical salt bridge with Asp189 in the S1 pocket of Trypsin-like proteases (Thrombin, Factor Xa, uPA).
- **Epigenetic Modulators:** Used in the synthesis of inhibitors for Histone Demethylases (e.g., JMJD3), where the pyridine nitrogen coordinates with the catalytic Iron (Fe) center.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 11235339, **4-Chloropicolinimidamide** hydrochloride. Retrieved from [\[Link\]](#)

- GlaxoSmithKline (2012). Patent WO2012052390A1: N-2-(2-pyridinyl)-4-pyrimidinyl-beta-alanine derivatives as inhibitors of histone demethylase jmjd3. (Describes synthesis of 4-chloro-2-pyridinecarboximidamide from nitrile).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-chloropyridine-2-carboxamidine CAS#: 760173-28-2 [m.chemicalbook.com]
- 2. 001chemical.com [001chemical.com]
- 3. chemimpex.com [chemimpex.com]
- 4. CAS [chemicalbook.com]
- 5. N-amino-4-chloropyridine-2-carboximidamide | 1192456-28-2 [sigmaaldrich.com]
- 6. arctomsci.com [arctomsci.com]
- 7. 1192456-28-2 | Chempure [chempure.in]
- To cite this document: BenchChem. [Technical Reference: 4-Chloro-2-Amidinopyridine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11767042/docs#technical-reference-4-chloro-2-amidinopyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)